

Benurestat Solubility Profile & Suggested Solvents

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Compound Focus: Benurestat

CAS No.: 38274-54-3

Cat. No.: S702978

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Property / Parameter	Details	Source / Reference
Molecular Weight	228.63 g/mol	[1] [2]
CAS Number	38274-54-3	[1] [3] [2]
General Solubility	Considered to have low water solubility; typically requires dissolution in organic solvents or use of specialized formulations.	[1]

| **Solubility in DMSO** | 10 mg/mL (43.74 mM) *Note: Sonication is recommended to aid dissolution.* | [2] | |
Suggested Stock Solution Preparation | Can often be dissolved in **DMSO** to create a concentrated stock. If DMSO is unsuitable, **water, ethanol, or DMF** can be attempted with a minimal amount of compound to avoid sample loss. | [1] |

Recommended Experimental Protocols

Here are detailed methodologies for preparing **Benurestat** solutions for your experiments, based on common laboratory practices for compounds with low solubility.

Protocol 1: Preparing a Stock Solution in DMSO

This is the most straightforward method for *in vitro* applications.

- **Equipment & Reagents:** **Benurestat** powder, anhydrous DMSO, analytical balance, sonicator (e.g., ultrasonic bath), volumetric vial.
- **Procedure:** a. Weigh the desired amount of **Benurestat** powder. b. Add a calculated volume of DMSO to achieve a final concentration of **10 mg/mL** (or another suitable concentration from your stock). c. **Sonicate** the mixture for 10-15 minutes or until the solution appears clear. Gentle warming to 37-40°C can assist dissolution. d. Visually inspect for any undissolved particles. The solution should be clear for a true solution, though stable suspensions are sometimes acceptable depending on the assay.
- **Storage:** Aliquot the stock solution and store at -20°C or -80°C for long-term stability. Avoid repeated freeze-thaw cycles. [2]

Protocol 2: Formulations for Animal Studies (In Vivo)

For *in vivo* studies, the DMSO stock must be diluted into a biologically compatible solvent system. Below are two common formulations you can adapt.

Injection Formulation 1 (IP/IV/IM/SC)

- **Formula:** DMSO : Tween 80 : Saline = 10 : 5 : 85
- **Preparation:**
 - To 100 µL of DMSO stock solution (e.g., 25 mg/mL), add 50 µL of Tween 80 and mix.
 - Slowly add 850 µL of saline (0.9% sodium chloride in ddH₂O) while vortexing or stirring.
 - The final concentration is ready for administration. [1]

Injection Formulation 2 (IP/IV/IM/SC)

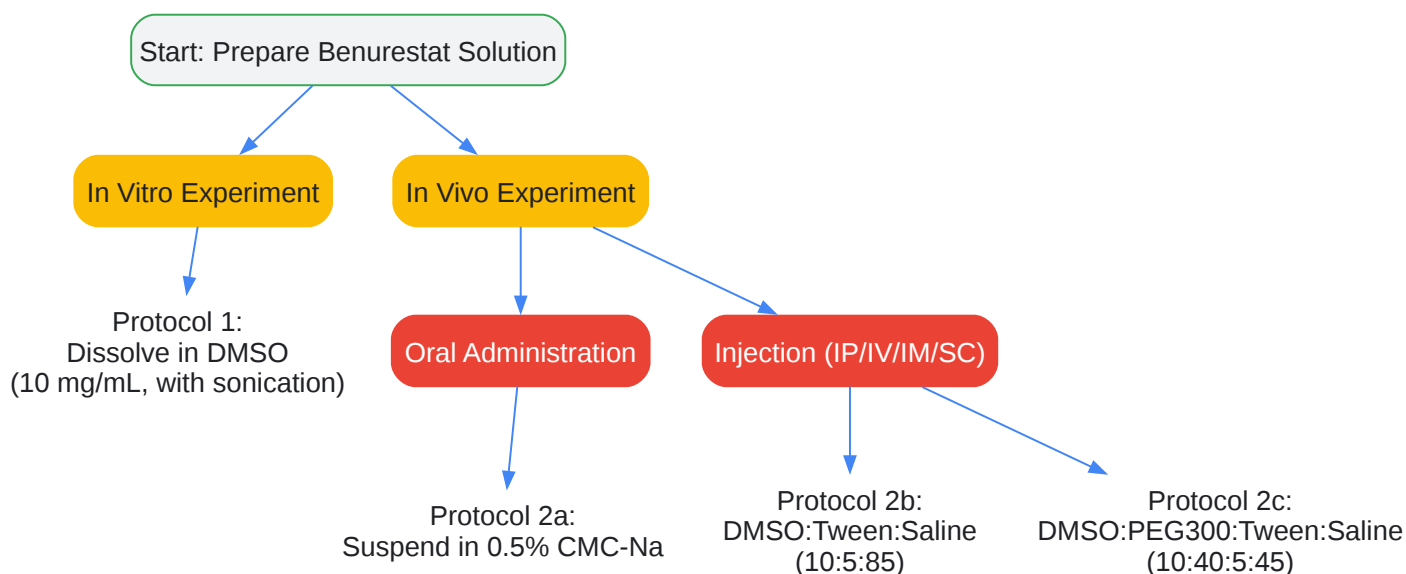
- **Formula:** DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
- **Preparation:**
 - To 100 µL of DMSO stock solution, add 400 µL of PEG300 and 50 µL of Tween 80. Mix well.
 - Add 450 µL of saline and mix until a clear solution or uniform suspension is achieved. [1]

Oral Formulation 1

- **Formula:** Suspend in 0.5% CMC-Na (carboxymethylcellulose sodium)
- **Preparation:**

- Prepare a 0.5% CMC-Na solution by dissolving 0.5 g of CMC-Na in 100 mL of purified water.
- Add the required mass of **Benurestat** to the 0.5% CMC-Na solution and vortex or stir vigorously to create a uniform suspension. [1]

The following diagram illustrates the decision-making workflow for selecting the appropriate preparation method based on your experimental needs.



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Frequently Asked Questions (FAQs)

Q1: What should I do if **Benurestat** does not fully dissolve in DMSO?

- Ensure you are using high-quality, anhydrous DMSO.
- **Sonication** is highly recommended and often necessary.
- Gently warming the vial in a water bath (not exceeding 40°C) can help. If problems persist, the compound may have limited solubility at your target concentration, and creating a stable suspension might be an alternative, provided it's suitable for your assay.

Q2: Are there other solvents I can try besides DMSO? Yes, suppliers suggest that **Benurestat** may also dissolve in **water, ethanol, or DMF** [1]. However, DMSO is the most commonly reported and effective solvent for creating concentrated stock solutions. Always test a small amount of your compound first when switching solvents.

Q3: Why is understanding solubility so critical in drug development? For a drug to be effective, its active ingredient must dissolve in the gastrointestinal tract to be absorbed into the bloodstream. This is known as **bioavailability**. Poor solubility is a major challenge as it can lead to low and variable bioavailability, rendering a drug ineffective [4]. Dissolution testing helps predict this behavior early in development.

Q4: My experiment involves cells. How do I use the DMSO stock safely?

- Always dilute your DMSO stock into your cell culture medium. The final concentration of DMSO in your cell assay should typically be $\leq 0.1\%$ to minimize cytotoxicity.
- Include a vehicle control (medium with the same final concentration of DMSO but no compound) in your experimental design.

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References

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